

CAS number 131610-11-2 properties and suppliers

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Compound of Interest

Compound Name: 2-Chloro-6-fluoro-3-methylquinoline

Cat. No.: B142903

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An In-depth Technical Guide to **2-Chloro-6-fluoro-3-methylquinoline** (CAS 131610-11-2)

This technical guide provides a comprehensive overview of the known properties, potential applications, and suppliers of **2-Chloro-6-fluoro-3-methylquinoline** (CAS No. 131610-11-2). The information is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Chemical and Physical Properties

2-Chloro-6-fluoro-3-methylquinoline is a substituted quinoline, a class of heterocyclic aromatic compounds with a wide range of biological activities.^{[1][2]} While specific experimental data for this particular compound is limited, its fundamental properties have been reported.

Table 1: Physicochemical Properties of **2-Chloro-6-fluoro-3-methylquinoline**

Property	Value	Source
CAS Number	131610-11-2	[3] [4] [5]
Molecular Formula	C ₁₀ H ₇ ClFN	[4]
Molecular Weight	195.62 g/mol	N/A
IUPAC Name	2-chloro-6-fluoro-3-methylquinoline	[4]
Boiling Point	290.5°C at 760 mmHg	N/A
Flash Point	129.5°C	N/A
Density	1.311 g/cm ³	N/A
Refractive Index	1.612	N/A
Storage Temperature	Room Temperature	[3]

Potential Biological Activities and Signaling Pathways

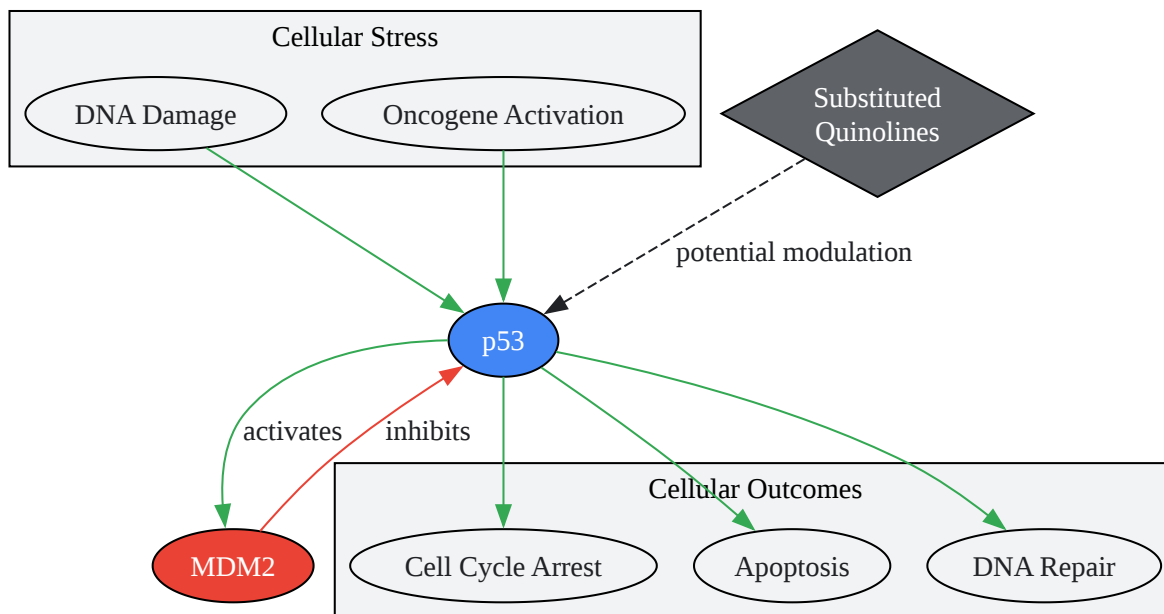
Direct experimental studies on the biological activity of **2-Chloro-6-fluoro-3-methylquinoline** are not readily available in the public domain. However, based on the activities of structurally related quinoline derivatives, several potential therapeutic areas and mechanisms of action can be inferred. Substituted quinolines are known to exhibit a broad spectrum of pharmacological effects, including antibacterial, antifungal, antimalarial, anticancer, and anti-inflammatory properties.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#)

A Chinese patent suggests that a derivative, **2-chloro-6-fluoro-3-methylquinoline-4-carboxamide**, may have applications in treating anxiety and sleep disorders.[\[8\]](#) Furthermore, PubChem indicates that **2-Chloro-6-fluoro-3-methylquinoline** is mentioned in 21 patents, suggesting its utility as an intermediate in the synthesis of potentially bioactive molecules.[\[9\]](#)
[\[10\]](#)

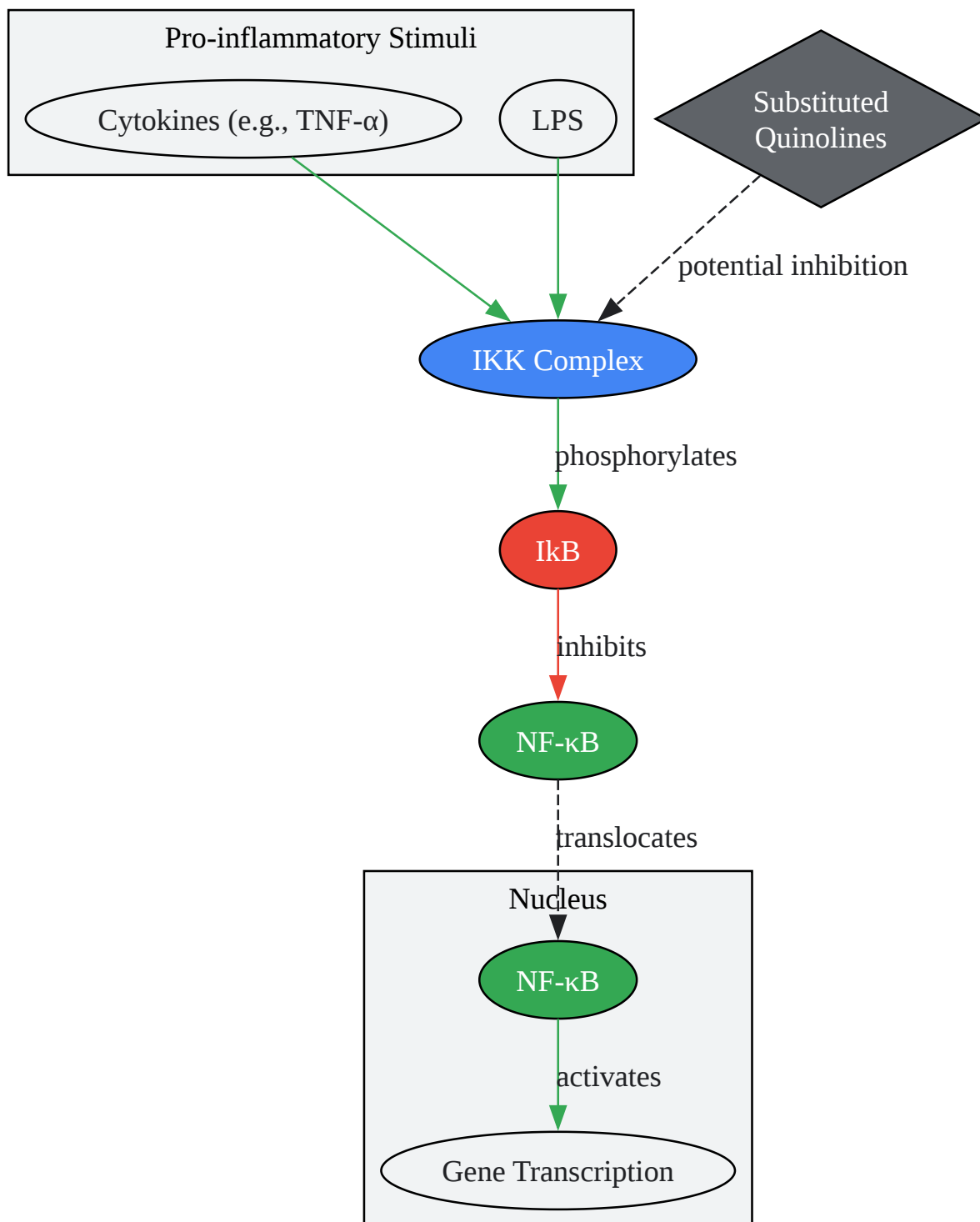
The biological effects of substituted quinolines are often attributed to their interaction with various cellular targets and signaling pathways. Two such pathways that are frequently

implicated are the p53 and NF- κ B signaling cascades, which are crucial in regulating cellular processes like apoptosis, inflammation, and cell proliferation.

Potential Signaling Pathway Involvement



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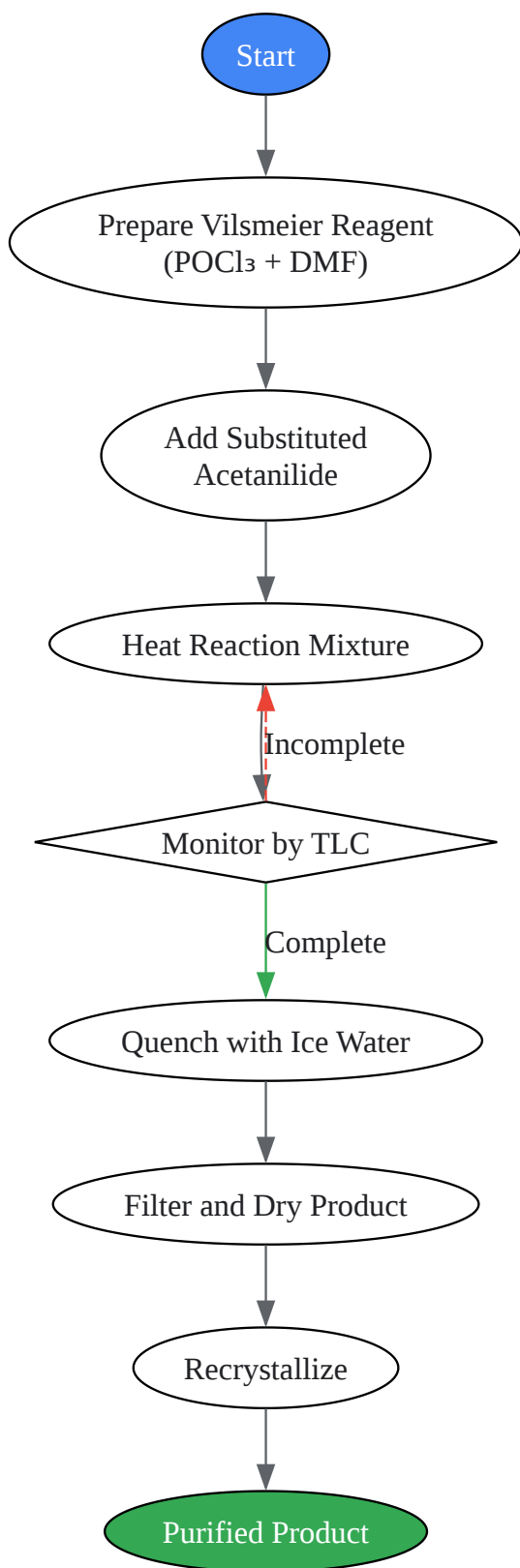
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Representative Experimental Protocol: Synthesis

A common method for the synthesis of 2-chloroquinoline derivatives is the Vilsmeier-Haack reaction.^[11] While a specific protocol for **2-Chloro-6-fluoro-3-methylquinoline** is not detailed in the reviewed literature, a general procedure for a similar compound, 2-chloro-6-fluoroquinoline-3-carbaldehyde, can be adapted.^[11] This reaction typically involves the formylation of an appropriate acetanilide derivative.

Table 2: Representative Synthesis Protocol for a 2-Chloro-6-substituted-quinoline Derivative

Step	Procedure
1. Reagent Preparation	Cool N,N-dimethylformamide (DMF) to 0°C in a round-bottom flask under an inert atmosphere.
2. Vilsmeier Reagent Formation	Add phosphorus oxychloride (POCl ₃) dropwise to the cooled DMF with constant stirring.
3. Substrate Addition	Add the corresponding substituted acetanilide (e.g., N-(4-fluorophenyl)acetamide for a 6-fluoro derivative) portion-wise to the Vilsmeier reagent.
4. Reaction	Heat the reaction mixture at a specified temperature (e.g., 60-80°C) for several hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
5. Work-up	After completion, pour the reaction mixture into ice-cold water.
6. Isolation	Collect the precipitated solid by filtration, wash with water, and dry.
7. Purification	Recrystallize the crude product from a suitable solvent (e.g., ethyl acetate) to obtain the purified 2-chloro-6-substituted-quinoline derivative.



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Suppliers

2-Chloro-6-fluoro-3-methylquinoline is available from several chemical suppliers, primarily for research and development purposes.

Table 3: List of Known Suppliers

Supplier	Location
Sigma-Aldrich	International
ChemicalBook	International
Nantong Bosu Pharmaceutical Technology Co., Ltd.	China
Mashilabs (Shanghai) Co.,Ltd.	China
Shanghai YuanYe Biotechnology Co., Ltd.	China
Shandong Ono Chemical Co., Ltd.	China
Sichuan BaiPeng Biotechnology Co., Ltd.	China
Henan Alfachem Co.,Ltd.	China
Shanghai Aladdin Biochemical Technology Co.,Ltd.	China

Disclaimer: This list is not exhaustive and is for informational purposes only. Availability may vary.

Conclusion

2-Chloro-6-fluoro-3-methylquinoline is a halogenated and methylated quinoline derivative with potential for further investigation in drug discovery and development. While specific biological data for this compound is scarce, the broader family of substituted quinolines exhibits a wide array of significant pharmacological activities. The information provided in this guide, including its physicochemical properties, potential therapeutic targets, a representative synthetic protocol, and supplier information, serves as a valuable resource for researchers interested in exploring the chemical and biological landscape of this and related compounds.

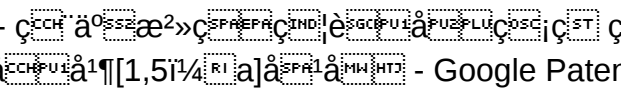
Further experimental studies are warranted to fully elucidate the specific biological profile and therapeutic potential of **2-Chloro-6-fluoro-3-methylquinoline**.

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